

A Comprehensive Spectroscopic Guide to 5-Phenoxypentyl Bromide: A Comparative Analysis

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Compound of Interest

Compound Name: *5-Phenoxypentyl Bromide*

Cat. No.: *B1581484*

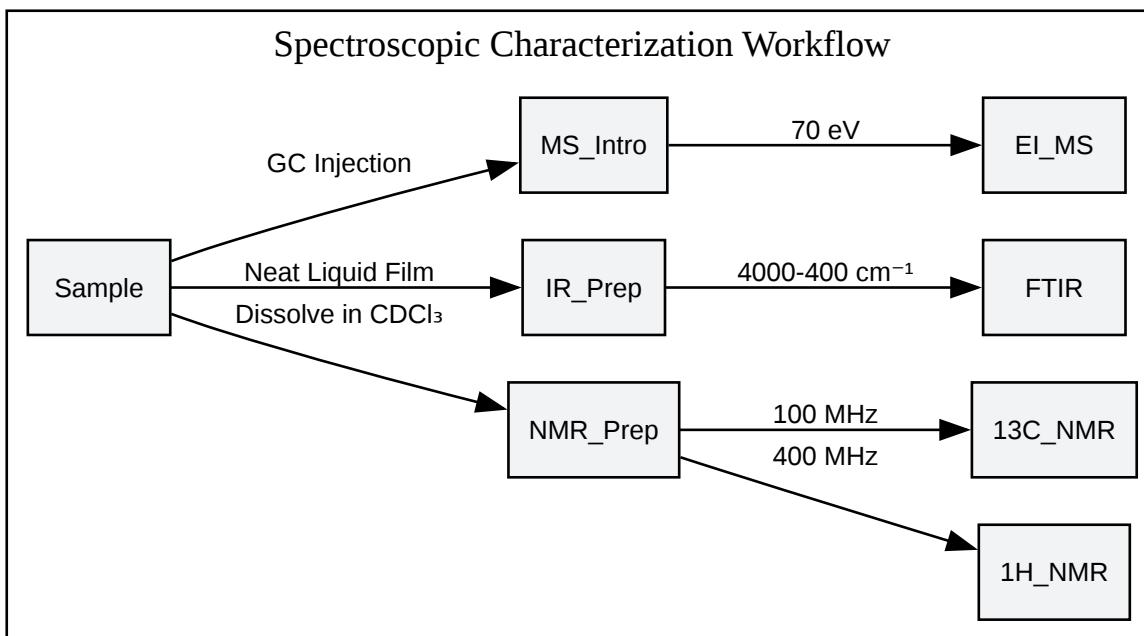
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For Researchers, Scientists, and Drug Development Professionals

In the landscape of pharmaceutical research and fine chemical synthesis, the precise characterization of intermediates is paramount. **5-Phenoxypentyl bromide**, a key building block in the synthesis of various biologically active molecules, presents a unique spectroscopic profile. This guide provides an in-depth spectroscopic characterization of **5-phenoxypentyl bromide**, offering a comparative analysis with its structural analog, 1-bromo-5-methoxypentane, to illuminate the subtle yet significant influence of the phenoxy group. Through a detailed examination of Nuclear Magnetic Resonance (¹H and ¹³C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), this document serves as a practical reference for researchers, ensuring confident identification and quality assessment.

The Structural Significance: Phenoxy vs. Methoxy

The seemingly minor substitution of a phenyl ring for a methyl group at the ether oxygen dramatically alters the electronic and steric environment of the molecule. This guide will dissect how this change manifests in the spectroscopic data, providing a deeper understanding of structure-property relationships.



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